

The Antiviral Activity Spectrum of Helioxanthin

8-1: A Technical Guide

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Compound of Interest

Compound Name: *Helioxanthin 8-1*

Cat. No.: *B2534830*

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Introduction

Helioxanthin 8-1, a synthetic analogue of the natural product helioxanthin, has demonstrated a broad spectrum of antiviral activity against several significant human pathogens. This technical guide provides a comprehensive overview of the in vitro antiviral efficacy of **Helioxanthin 8-1**, its mechanism of action, and detailed experimental protocols for its evaluation. The information is intended to serve as a valuable resource for researchers and professionals involved in the discovery and development of novel antiviral therapeutics.

Antiviral Activity Spectrum

Helioxanthin 8-1 has been evaluated for its inhibitory activity against a range of DNA and RNA viruses. The following table summarizes the quantitative data from in vitro studies, presenting the 50% inhibitory concentration (IC₅₀) or 50% effective concentration (EC₅₀) and the 50% cytotoxic concentration (CC₅₀) to indicate the compound's therapeutic window.

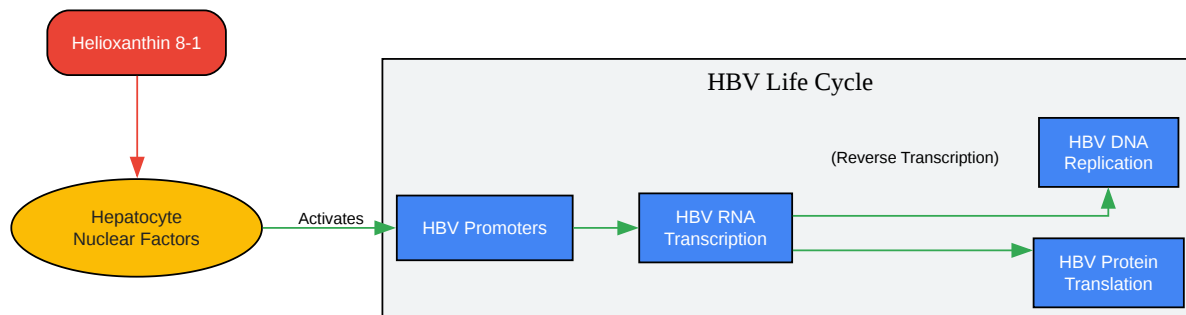
Virus	Assay Type	Cell Line	IC50 / EC50 (μM)	CC50 (μM)	Selectivity Index (CC50/IC50)	Reference
Hepatitis B Virus (HBV)	DNA Reduction	HepG2(2.2.15)	0.1	~10	>100	[1] [2]
Hepatitis C Virus (HCV)	Replicon Assay	Huh7	10	>25	>2.5	[1]
Human Immunodeficiency Virus (HIV)	Reverse Transcriptase Activity	MT-4	15	>25	>1.67	[1] [2]
Herpes Simplex Virus Type 1 (HSV-1)	Plaque Reduction	Vero	1.2	>25	>20.8	[1] [2]
Epstein-Barr Virus (EBV)	Not Specified	Not Specified	>25	>25	-	[1]
Human Papillomavirus (HPV)	Not Specified	Not Specified	5.8	>25	>4.3	[1]

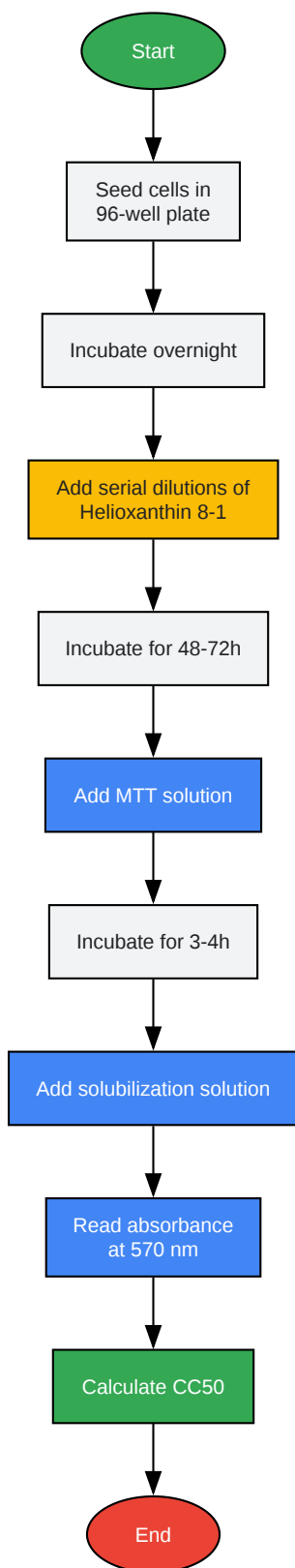
Mechanism of Action Against Hepatitis B Virus (HBV)

The primary mechanism of action of **Helioxanthin 8-1** against HBV has been elucidated to be the suppression of viral gene expression and replication through the downregulation of essential host transcription factors.[\[1\]](#)[\[3\]](#) Specifically, **Helioxanthin 8-1** has been shown to decrease the expression of hepatocyte nuclear factors (HNFs), which are crucial for the activity of HBV promoters.[\[1\]](#) This leads to a cascade of inhibitory effects:

- Inhibition of HBV RNA Transcription: By downregulating HNFs, **Helioxanthin 8-1** effectively blocks the transcription of viral pregenomic RNA (pgRNA) and other viral mRNAs.[1][2]
- Reduction of Viral Protein Expression: The decrease in viral mRNA levels subsequently leads to a reduction in the synthesis of viral proteins, including the core protein.[1]
- Suppression of Viral DNA Replication: As a consequence of the reduced levels of pgRNA and viral polymerase, the reverse transcription of pgRNA into viral DNA is significantly inhibited.[1][2]

This multi-faceted mechanism makes **Helioxanthin 8-1** a potent inhibitor of both wild-type and lamivudine-resistant HBV strains.[3]





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References

- 1. Potent natural products and herbal medicines for treating liver fibrosis - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Unique antiviral mechanism discovered in anti-hepatitis B virus research with a natural product analogue - PMC [pmc.ncbi.nlm.nih.gov]
- 3. HBV life cycle and novel drug targets - PMC [pmc.ncbi.nlm.nih.gov]
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